

# Optimizing JNJ-63533054 concentration for cell culture

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## Compound of Interest

Compound Name: JNJ-63533054

Cat. No.: B1673072

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## Technical Support Center: JNJ-63533054

Welcome to the technical support center for **JNJ-63533054**, a potent and selective agonist for the G-protein coupled receptor 139 (GPR139). This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the use of **JNJ-63533054** in their cell culture experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **JNJ-63533054** and what is its mechanism of action?

A1: **JNJ-63533054** is a potent, selective, and orally active agonist for GPR139.<sup>[1]</sup> Its mechanism of action involves the activation of the Gq/11 signaling pathway, which leads to the mobilization of intracellular calcium.<sup>[2]</sup>

Q2: What are the reported EC50 values for **JNJ-63533054**?

A2: The half-maximal effective concentration (EC50) of **JNJ-63533054** varies depending on the species and the assay. Reported values are summarized in the table below.

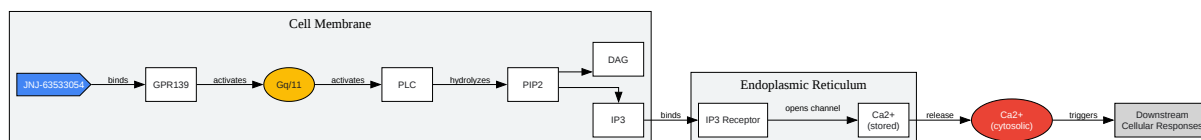
Species	Assay Type	EC50 Value (nM)
Human	Calcium Mobilization	16[1][2]
Human	GTPyS Binding	17
Rat	Calcium Mobilization	63
Mouse	Calcium Mobilization	28
Zebrafish	Luciferase Activity	3.91

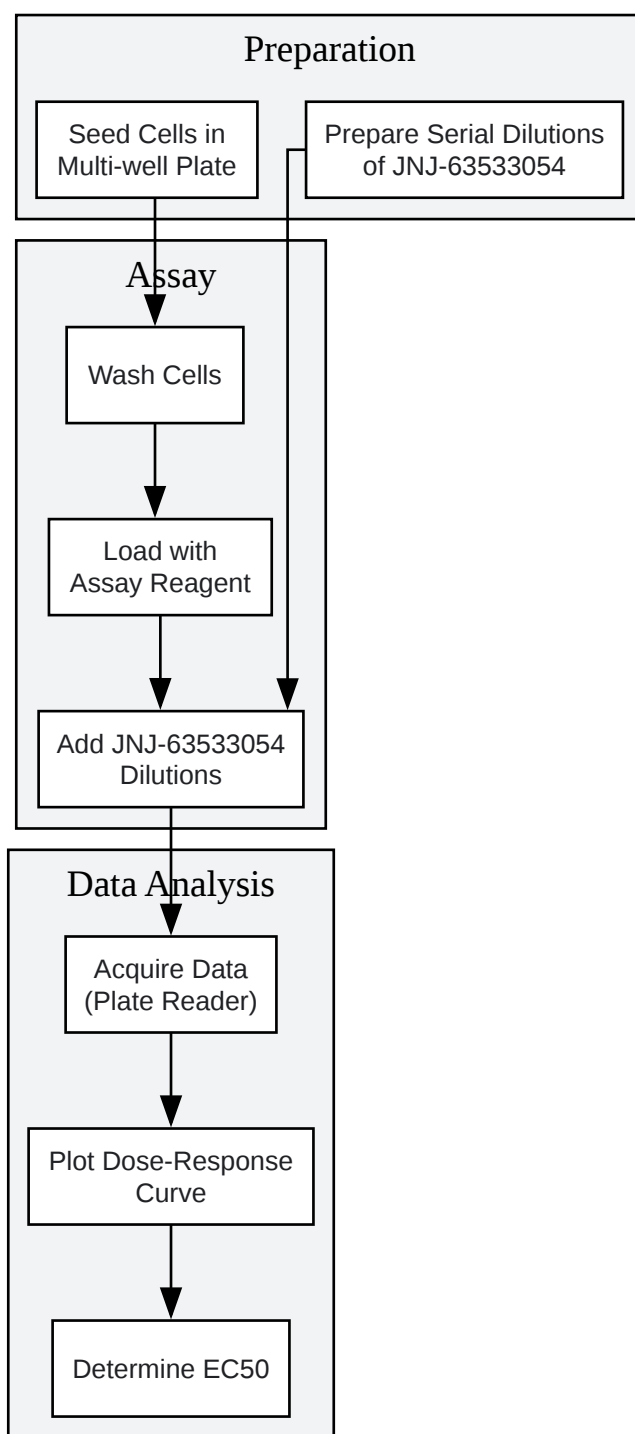
Q3: How should I prepare a stock solution of **JNJ-63533054**?

A3: **JNJ-63533054** is soluble in DMSO and ethanol. For cell culture experiments, it is recommended to prepare a concentrated stock solution in DMSO. For example, a 10 mM stock solution can be prepared by dissolving 3.168 mg of **JNJ-63533054** (MW: 316.78 g/mol ) in 1 mL of DMSO. Store the stock solution at -20°C or -80°C for long-term stability. When preparing working solutions, dilute the DMSO stock in your cell culture medium to the desired final concentration. Ensure the final DMSO concentration in your experiment is low (typically  $\leq$  0.1%) to avoid solvent-induced cytotoxicity.

Q4: What is the primary signaling pathway activated by **JNJ-63533054**?

A4: **JNJ-63533054** primarily activates the Gq/11 signaling pathway upon binding to GPR139. This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, leading to the release of stored calcium into the cytoplasm.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
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